

Technical Support Center: Handling Hygroscopic ACTH (1-17) Powder

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Compound of Interest		
Compound Name:	Acth (1-17)	
Cat. No.:	B15618000	Get Quote

Welcome to the technical support center for **ACTH (1-17)**. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on the handling, storage, and use of hygroscopic **ACTH (1-17)** powder. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to ensure the integrity and successful application of **ACTH (1-17)** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is ACTH (1-17) and what are its primary characteristics?

A1: Adrenocorticotropic hormone (ACTH) (1-17) is a 17-amino acid peptide fragment of the full-length ACTH. It is known to be a potent agonist of the melanocortin 1 receptor (MC1R).[1][2] Due to its peptide nature, **ACTH (1-17)** powder is hygroscopic, meaning it readily absorbs moisture from the atmosphere. This property requires specific handling procedures to maintain its quality and ensure accurate weighing.[3][4][5]

Q2: How should I store lyophilized **ACTH (1-17)** powder?

A2: For maximum stability, lyophilized **ACTH (1-17)** powder should be stored in a tightly sealed container at -20°C or lower, preferably in a desiccator to minimize moisture exposure.[3][4][6] Under these conditions, the peptide can be stable for several years. Peptides containing amino acids like Cysteine, Methionine, and Tryptophan, such as **ACTH (1-17)** which contains Methionine, may have a shorter shelf life.[3][4]



Q3: What is the best way to handle and weigh hygroscopic ACTH (1-17) powder?

A3: To handle hygroscopic **ACTH (1-17)** powder accurately and prevent moisture absorption, follow these steps:

- Allow the vial to warm to room temperature in a desiccator before opening. This prevents condensation from forming on the cold powder.[3][4][6]
- Work in a clean, dry environment with low humidity if possible.
- Weigh the desired amount of powder quickly.[3][4]
- Immediately and tightly reseal the vial after use.
- For weighing, consider using an anti-static weigh boat or neutralizing static charges, as electrostatic forces can interfere with accurate measurements of powders.[7]

Q4: How do I reconstitute ACTH (1-17) powder?

A4: **ACTH (1-17)** is soluble in sterile water.[8][9] For a stock solution, it is recommended to reconstitute the peptide in sterile, distilled water to a concentration of 1-2 mg/mL.[8][9] If you encounter solubility issues, sonication can be helpful.[3] For peptides that are difficult to dissolve, using a small amount of an organic solvent like acetonitrile may be necessary.[6][9]

Q5: How should I store reconstituted **ACTH (1-17)** solutions?

A5: Peptide solutions are significantly less stable than the lyophilized powder. For short-term storage (2-7 days), the reconstituted solution can be kept at 4°C.[10] For long-term storage, it is crucial to aliquot the stock solution into single-use volumes and store them at -20°C or lower to avoid repeated freeze-thaw cycles, which can degrade the peptide.[5][6][11] It is recommended to use sterile buffers at a pH between 5 and 7 for storage.[6] The addition of a carrier protein like 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) can also improve stability for long-term storage.[10]

Troubleshooting Guides

Troubleshooting & Optimization

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Problem	Possible Cause(s)	Recommended Solution(s)
Difficulty weighing the powder accurately / Inconsistent readings on the balance	1. The powder has absorbed moisture from the air due to its hygroscopic nature. 2. Static electricity is affecting the balance. 3. The balance is not properly calibrated or is in a drafty location.	1. Ensure the vial was brought to room temperature in a desiccator before opening. Work quickly to minimize air exposure.[4] 2. Use an antistatic gun or brush to dissipate static charges on the weighing vessel and within the balance chamber.[7] 3. Ensure the balance is calibrated and located on a stable surface away from drafts, vibrations, and direct sunlight.[12]
Powder appears clumpy or has turned into a gel	The powder has absorbed a significant amount of moisture.	While the peptide may still be usable, the exact concentration will be difficult to determine. It is recommended to use a fresh, properly stored vial for quantitative experiments. To prevent this, always store the lyophilized powder at -20°C in a desiccator.[3][4]
Reconstituted peptide solution is cloudy or contains precipitates	1. The peptide has not fully dissolved. 2. The concentration is too high for the chosen solvent. 3. The peptide has aggregated.	1. Gently vortex or sonicate the solution to aid dissolution.[3] 2. Dilute the solution with more of the recommended solvent. 3. If aggregation is suspected, try dissolving in a small amount of a different solvent like acetonitrile before adding the aqueous buffer.[9]
Loss of peptide activity in experiments	Improper storage of the lyophilized powder or	1. Always store the lyophilized powder at -20°C or lower and



reconstituted solution. 2. Repeated freeze-thaw cycles of the stock solution. 3. The peptide has degraded over time. reconstituted solutions in aliquots at -20°C or -80°C.[6] [11] 2. Prepare single-use aliquots of the stock solution to avoid multiple freeze-thaw cycles.[5][6] 3. Use a fresh vial of peptide or a newly prepared stock solution.

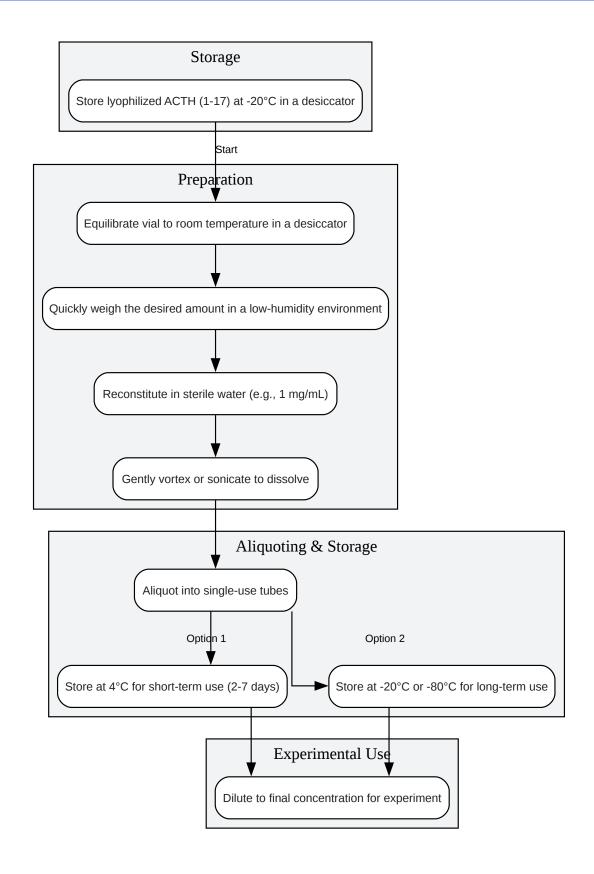
Quantitative Data Summary

Quantitative Bata Gainmary			
Parameter	Value	Reference(s)	
Molecular Weight	~2093.5 g/mol	[9]	
Solubility in Water	Up to 2 mg/mL	[9]	
Recommended Storage (Lyophilized)	-20°C or lower	[3][4][6]	
Recommended Storage (Reconstituted)	Short-term (days): 2-8°C Long- term (months): -20°C or -80°C in aliquots	[10][13]	
MC1R Binding Affinity (Ki)	~0.21 nM	[1]	

Experimental Protocols & Visualizations Experimental Workflow: Handling and Reconstitution of ACTH (1-17)

This workflow outlines the critical steps for preparing **ACTH (1-17)** for experimental use.





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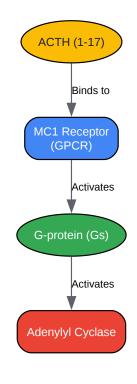
Workflow for handling and reconstituting ACTH (1-17).

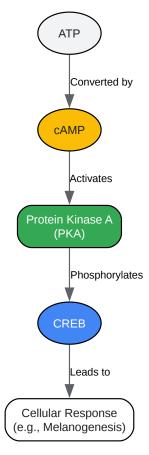


Signaling Pathway of ACTH (1-17) at the MC1 Receptor

ACTH (1-17) is a potent agonist at the Melanocortin 1 Receptor (MC1R), a G-protein coupled receptor. Its binding initiates a signaling cascade that leads to the production of cyclic AMP (cAMP), a key second messenger.







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ACTH (1-17) signaling cascade via the MC1 receptor.



Detailed Protocol: In Vitro cAMP Production Assay

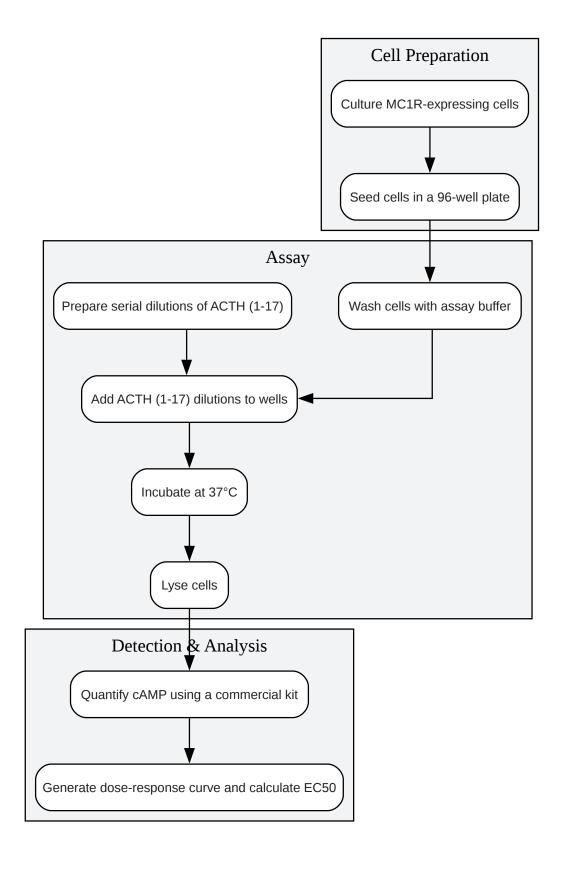
This protocol describes a method to quantify the production of cyclic AMP (cAMP) in cells expressing the MC1 receptor in response to **ACTH (1-17)** stimulation.

- 1. Cell Culture and Seeding:
- Culture cells expressing the human MC1 receptor (e.g., HEK293-MC1R) in appropriate media.
- Seed the cells into 96-well plates at a density that will result in a confluent monolayer on the day of the assay. Incubate overnight.

2. Assay Procedure:

- Prepare a stock solution of **ACTH (1-17)** in sterile water and serially dilute it to the desired concentrations in a suitable assay buffer (e.g., Krebs-Ringer-HEPES buffer).
- Wash the cell monolayer once with the assay buffer.
- Add the various concentrations of ACTH (1-17) to the wells. Include a negative control (buffer only) and a positive control (e.g., Forskolin, a direct activator of adenylyl cyclase).
- Incubate the plate at 37°C for a specified time (e.g., 30 minutes).
- Lyse the cells to release the intracellular cAMP.
- Quantify the amount of cAMP in each well using a commercially available cAMP assay kit (e.g., a competitive ELISA or a fluorescence-based assay).
- 3. Data Analysis:
- Generate a standard curve using the standards provided in the cAMP assay kit.
- Calculate the concentration of cAMP in each sample based on the standard curve.
- Plot the cAMP concentration against the log of the ACTH (1-17) concentration to generate a
 dose-response curve and determine the EC50 value.





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Workflow for an in vitro cAMP production assay.



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